



Application Notes and Protocols for Fosmanogepix Susceptibility Testing of Filamentous Fungi

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Fosmanogepix	
Cat. No.:	B1667579	Get Quote

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Introduction

Fosmanogepix is a first-in-class antifungal agent currently under investigation for the treatment of invasive fungal infections. It is a prodrug that is rapidly converted in the body to its active moiety, manogepix. Manogepix exhibits broad-spectrum activity against a variety of yeasts and molds, including drug-resistant strains.[1][2][3][4] Its novel mechanism of action involves the inhibition of the fungal enzyme Gwt1, which is crucial for the biosynthesis of glycosylphosphatidylinositol (GPI)-anchored proteins essential for fungal cell wall integrity and virulence.[1][5] Standardized in vitro susceptibility testing methods are critical for the clinical development and utilization of this novel antifungal.

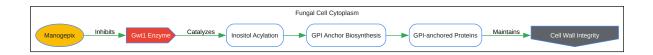
These application notes provide detailed protocols for determining the minimum effective concentration (MEC) of manogepix against filamentous fungi, primarily based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

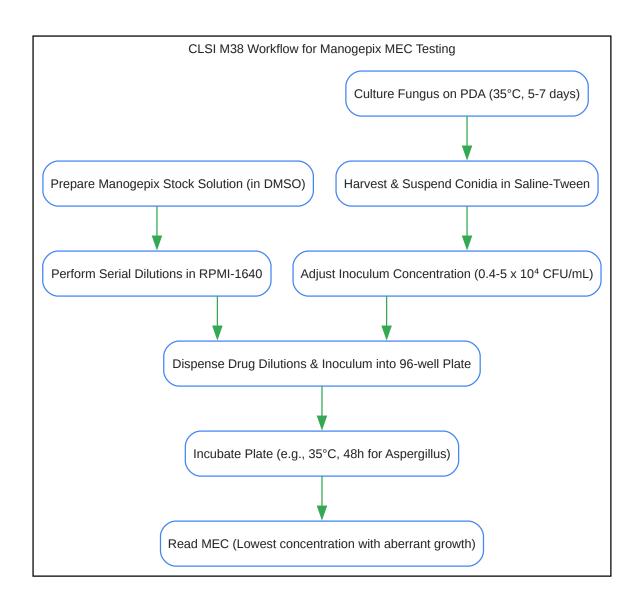
Mechanism of Action of Manogepix

Manogepix targets and inhibits the Gwt1 enzyme, a key component in the early stages of the GPI anchor biosynthesis pathway in fungi.[1][5] This inhibition disrupts the proper localization



and anchoring of essential mannoproteins to the fungal cell wall, leading to compromised cell integrity and ultimately inhibiting fungal growth.[1][5]





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Fosmanogepix Susceptibility Testing of Filamentous Fungi]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667579#fosmanogepix-mic-testing-protocols-for-filamentous-fungi]

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